An In-depth Technical Guide to the Characterization of N-Boc Protected Diallylamine

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Compound of Interest

Compound Name:	*tert-Butyl di(but-3-en-1-yl)carbamate*
CAS No.:	*1211531-07-5*
Cat. No.:	*B1380928*

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Foreword: The Strategic Importance of N-Boc-Diallylamine in Modern Synthesis

In the landscape of contemporary organic synthesis, particularly within medicinal chemistry and drug development, the strategic use of protecting groups is paramount to achieving complex molecular architectures. Among these, the tert-butoxycarbonyl (Boc) group stands out for its robustness and facile cleavage under specific conditions. When applied to a versatile scaffold like diallylamine, it yields N-Boc-diallylamine (also known as tert-butyl diallylcarbamate), a building block of significant synthetic utility. This guide provides an in-depth technical overview of the synthesis, purification, and comprehensive characterization of N-Boc-diallylamine, offering field-proven insights for researchers, scientists, and professionals in drug development. The methodologies described herein are designed to be self-validating, ensuring reproducibility and reliability in your synthetic endeavors.

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Synthesis and Purification: A Protocol Rooted in Efficiency

The synthesis of N-Boc-diallylamine involves the protection of the secondary amine of diallylamine with a Boc group, typically using di-tert-butyl dicarbonate (Boc_2O). The choice of reaction conditions is critical to ensure high yield and purity, minimizing the formation of byproducts.

Optimized Synthesis Protocol

This protocol is designed for efficiency and scalability, employing readily available reagents and straightforward purification techniques.

Materials:

- Diallylamine
- Di-tert-butyl dicarbonate (Boc_2O)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

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- To a stirred solution of diallylamine (1.0 equivalent) in anhydrous dichloromethane (DCM) at 0 °C (ice bath), add di-tert-butyl dicarbonate (1.1 equivalents) portionwise over 15 minutes.
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Quench the reaction by adding saturated aqueous $NaHCO_3$ solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous $MgSO_4$.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.

Purification by Flash Chromatography

The crude N-Boc-diallylamine is typically purified by flash column chromatography to remove unreacted starting materials and byproducts.

Materials:

- Crude N-Boc-diallylamine
- Silica gel (230-400 mesh)
- Hexanes
- Ethyl acetate
- Flash chromatography system or glass column
- Test tubes or collection vials

Procedure:

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- Prepare a silica gel slurry in hexanes and pack the column.
- Dissolve the crude product in a minimal amount of the initial eluent (e.g., 98:2 Hexanes:Ethyl Acetate).
- Load the sample onto the column.
- Elute the column with a gradient of ethyl acetate in hexanes (e.g., starting from 2% ethyl acetate and gradually increasing to 10%).
- Collect fractions and analyze by TLC to identify those containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to yield N-Boc-diallylamine as a colorless to pale yellow oil.

Spectroscopic Characterization: The Fingerprint of a Molecule

Comprehensive spectroscopic analysis is essential to confirm the identity and purity of the synthesized N-Boc-diallylamine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. [1]

^{1}H NMR (400 MHz, $CDCl_3$):

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
5.75 - 5.85	m	2H	-CH=CH_2
5.10 - 5.20	m	4H	-CH=CH_2
3.85	d, J = 5.6 Hz	4H	-N-CH_2-
1.45	s	9H	-$C(CH_3)_3$

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^{13}C NMR (100 MHz, $CDCl_3$):

Chemical Shift (δ, ppm)	Assignment
155.5	C=O (carbamate)
134.0	-CH=CH_2
116.5	-CH=CH_2
79.5	-$C(CH_3)_3$
49.0	-N-CH_2-
28.5	-$C(CH_3)_3$

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy provides information about the functional groups present in the molecule.

Wavenumber (cm^{-1})	Intensity	Assignment
~2975	Strong	C-H stretch (sp^3 C-H of t-butyl and allyl groups)
~1695	Strong	C=O stretch (carbamate)
~1645	Medium	C=C stretch (alkene)
~1455, 1365	Medium	C-H bend (t-butyl)
~1160	Strong	C-N stretch (carbamate)
~995, 920	Strong	=C-H bend (out-of-plane)

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule.[2] In electrospray ionization (ESI), the protonated molecule $[M+H]^+$ is typically observed. The fragmentation of tert-butyl carbamates often involves the loss of isobutylene (56 Da) and/or the entire Boc group (100 Da).[3]

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Expected MS (ESI+) Data:

m/z	Assignment
198.15	$[M+H]^+$
142.10	$[M+H - C_4H_8]^+$
98.09	$[M+H - C_5H_9O_2]^+$

Physicochemical Properties and Safety Data

A summary of the key physicochemical properties of N-Boc-diallylamine is provided below.

Property	Value
Molecular Formula	$C_{11}H_{19}NO_2$
Molecular Weight	197.27 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	75 °C @ 1.5 mmHg
Density	0.914 g/mL at 25 °C
Refractive Index (n^{20}/D)	1.442

Safety Information:

N-Boc-diallylamine should be handled in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid inhalation, ingestion, and contact with skin and eyes.

Applications in Drug Development and Heterocyclic Synthesis

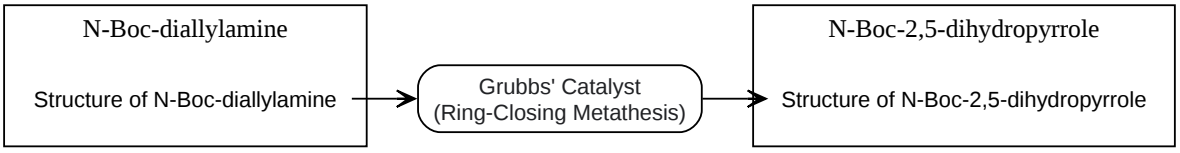
N-Boc-diallylamine is a valuable precursor for the synthesis of nitrogen-containing heterocycles, which are prevalent scaffolds in many pharmaceuticals.[4] The two allyl groups

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provide handles for various chemical transformations, most notably ring-closing metathesis (RCM).

Ring-Closing Metathesis (RCM) for the Synthesis of Dihydropyrroles

RCM of N-Boc-diallylamine using a ruthenium-based catalyst, such as Grubbs' catalyst, provides a straightforward route to N-Boc-2,5-dihydropyrrole.[5][6] This five-membered nitrogen heterocycle is a versatile intermediate for the synthesis of various pyrrolidine and pyrrole derivatives, which are core structures in numerous biologically active compounds.



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Caption: RCM of N-Boc-diallylamine to form N-Boc-2,5-dihydropyrrole.

The resulting dihydropyrrole can be further functionalized through various reactions such as hydrogenation, dihydroxylation, and epoxidation, opening avenues to a wide range of substituted pyrrolidines. These structures are integral to many antiviral, anticancer, and central nervous system-targeting drugs.

Conclusion: An Essential Tool for the Synthetic Chemist

N-Boc-diallylamine is a synthetically versatile and valuable building block. Its straightforward synthesis, coupled with the ability to undergo powerful transformations like ring-closing metathesis, makes it an essential tool in the arsenal of medicinal and synthetic chemists. The comprehensive characterization data and protocols provided in this guide are intended to empower researchers to confidently synthesize, purify, and utilize this important intermediate in their pursuit of novel and complex molecular targets.

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